

Personal protective equipment for handling 9-Tetradecen-5-olide

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Compound of Interest

Compound Name: 9-Tetradecen-5-olide

Cat. No.: B15191236

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Essential Safety and Handling Guide for 9-Tetradecen-5-olide

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **9-Tetradecen-5-olide**, a colorless, clear liquid used in various research and development applications. While a specific Safety Data Sheet (SDS) for **9-Tetradecen-5-olide** is not readily available, this document compiles data from structurally similar aliphatic lactones, such as gamma-decalactone and gamma-undecalactone, along with standard laboratory safety protocols, to provide comprehensive guidance.

Physical and Chemical Properties

A summary of the known quantitative data for **9-Tetradecen-5-olide** is presented in the table below. This information is crucial for understanding its physical behavior and for planning experimental setups.

Property	Value
Molecular Formula	C ₁₄ H ₂₄ O ₂
Molecular Weight	224.34 g/mol
Appearance	Colorless clear liquid
Specific Gravity	0.921 - 0.952 @ 20°C
Refractive Index	1.445 - 1.472 @ 20°C
Boiling Point	344 - 345 °C @ 760 mmHg (estimated)
Vapor Pressure	0.000067 mmHg @ 25°C (estimated)
Flash Point	143.10 °C (290.00 °F) (estimated)
Solubility	Insoluble in water; soluble in alcohol

Personal Protective Equipment (PPE)

When handling **9-Tetradecen-5-olide**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following PPE is recommended, based on guidelines for similar aliphatic lactones.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields	Conforming to EN166 or OSHA 29 CFR 1910.133 standards. [1]
Chemical Safety Goggles	To be worn when there is a risk of splashing. [1]	
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use. [1]
Laboratory Coat	To be worn over personal clothing to protect against spills.	
Respiratory Protection	Not generally required under normal use with adequate ventilation.	A respirator may be necessary for large spills or in poorly ventilated areas. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. [1]

Operational Plan for Handling

Adherence to a strict operational plan is critical for the safe handling of **9-Tetradecen-5-olide** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)
- Use of a chemical fume hood is recommended, especially when heating the substance or when there is a potential for aerosol generation.

2. Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have an emergency plan in place and be familiar with the location of safety equipment, such as eyewash stations and safety showers.
- Handling: Avoid contact with skin, eyes, and clothing.^[3] Do not breathe vapors or mist.^[2]^[3] Use the smallest quantities necessary for the experiment.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[2]
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.^[4] Do not eat, drink, or smoke in the laboratory.

Disposal Plan

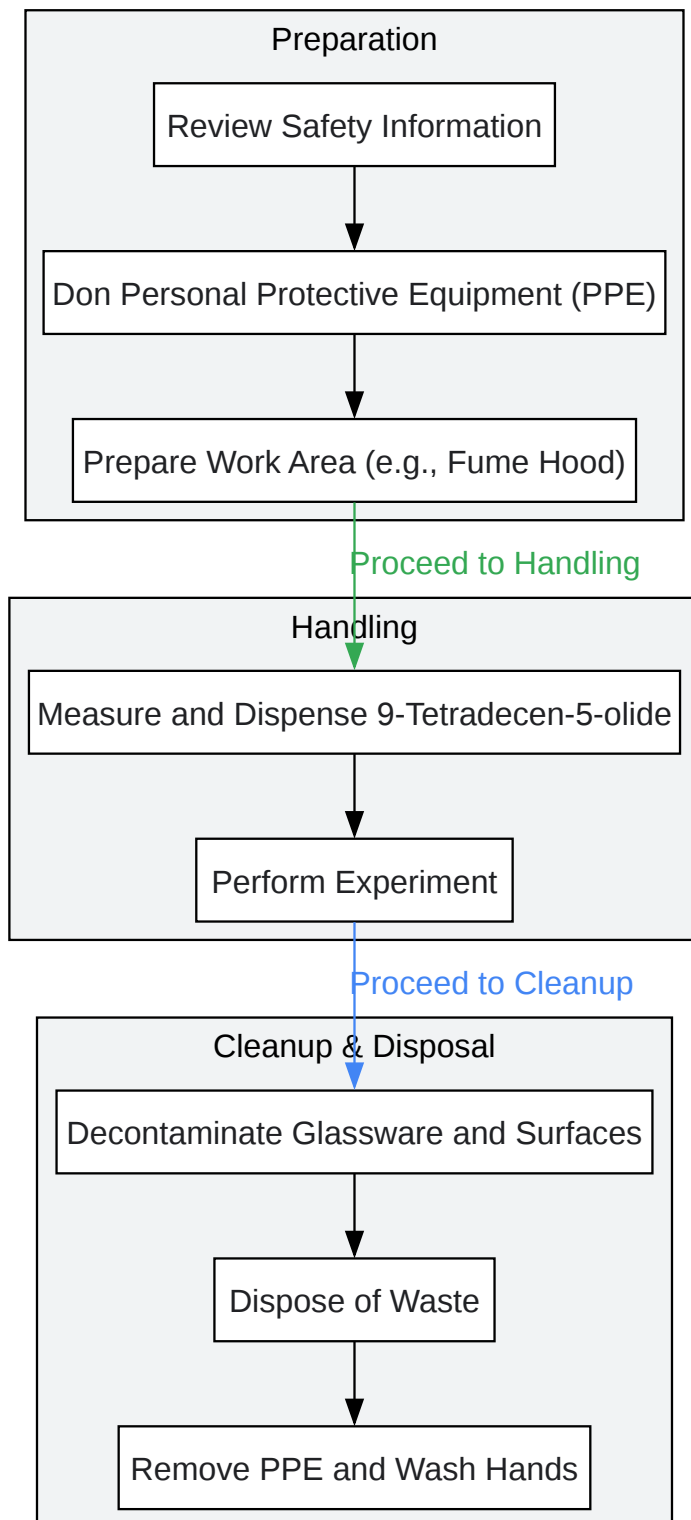
Proper disposal of **9-Tetradecen-5-olide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: While aliphatic lactones are generally considered to have low toxicity, it is prudent to treat all chemical waste as hazardous unless confirmed otherwise.
- Disposal Method: Dispose of the chemical waste through a licensed waste disposal company. Do not pour down the drain or dispose of with regular trash.
- Container Disposal: Empty containers should be rinsed with an appropriate solvent, and the rinsate should be collected as hazardous waste. The empty, rinsed container can then be disposed of according to institutional guidelines.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **9-Tetradecen-5-olide** in a laboratory experiment, from preparation to disposal.

Experimental Workflow for Handling 9-Tetradecen-5-olide



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A typical laboratory workflow for handling **9-Tetradecen-5-olide**.

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